

An In-depth Technical Guide to the Chemical Structure and Stereoisomers of δ -Dodecalactone

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Compound of Interest

Compound Name: *delta-Dodecalactone*

Cat. No.: *B1346982*

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Audience: Researchers, scientists, and drug development professionals.

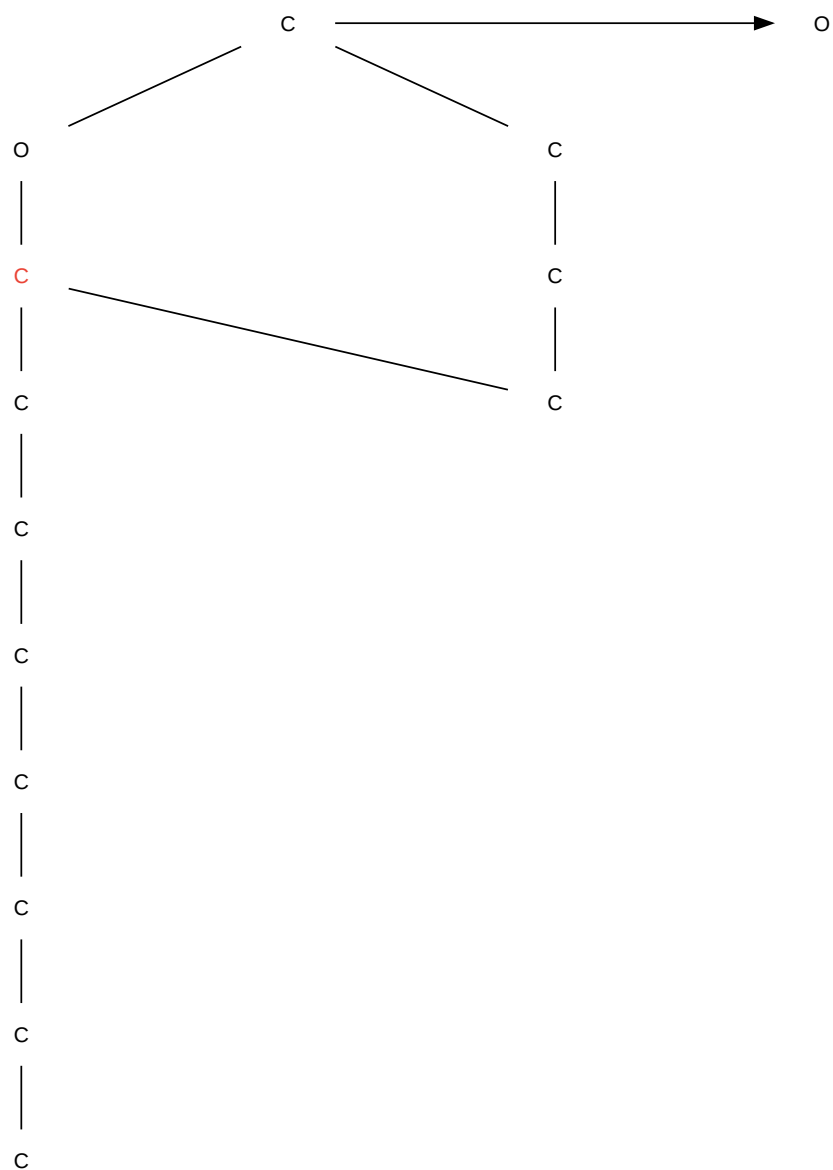
Executive Summary

Delta-Dodecalactone (δ -dodecalactone) is a naturally occurring, 12-carbon aliphatic lactone found in various fruits and dairy products.^{[1][2][3]} It is a significant compound in the flavor and fragrance industries, valued for its creamy, fruity, and peach-like sensory profile.^{[1][2][4][5]} Structurally, it is a six-membered cyclic ester (a delta-lactone) featuring a single chiral center, which gives rise to two distinct enantiomers, (R)- and (S)- δ -dodecalactone. These stereoisomers possess unique organoleptic properties, making their stereoselective synthesis a key area of research. This guide provides a comprehensive overview of the chemical structure, physicochemical properties, stereoisomerism, synthesis protocols, and analytical characterization of δ -dodecalactone.

Chemical Structure and Identification

δ -Dodecalactone is systematically known as 6-heptyltetrahydro-2H-pyran-2-one.^{[1][6][7]} The structure consists of a tetrahydropyran-2-one ring with a heptyl substituent at the sixth position. This six-membered ring classifies it as a delta-lactone, formed from the intramolecular esterification of 5-hydroxydodecanoic acid.^{[1][7]}

Chemical Structure Diagram



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Caption: 2D structure of δ -Dodecalactone (Chiral center at C5/C6 position).

Table 1: Chemical Identifiers

Identifier	Value	Reference
IUPAC Name	6-heptyloxan-2-one	[6][8]
Synonyms	5-Dodecanolide, 6-Heptyltetrahydro-2H-pyran-2-one, 5-Hydroxydodecanoic acid δ -lactone	[1][6][8]
CAS Number	713-95-1	[1][6][8]
Molecular Formula	C ₁₂ H ₂₂ O ₂	[1][6][8][9]
Molecular Weight	198.30 g/mol	[1][6][8]
FEMA Number	2401	[1][6]
EC Number	211-932-4	[1][6]

Physicochemical Properties

δ -Dodecalactone is a colorless to pale yellow viscous liquid at room temperature.[1][6] It is characterized by a powerful, fruity, and oily odor, often described as peach- or coconut-like.[1][5] It is insoluble in water but soluble in organic solvents like alcohol and oils.[5][6]

Table 2: Quantitative Physicochemical Data

Property	Value	Reference
Appearance	Colorless to pale yellow liquid	[1][2]
Melting Point	-12 °C	[5][6][10]
Boiling Point	285-290 °C (at 760 mmHg); 140-141 °C (at 1 mmHg)	[1][5][10]
Density	0.942 - 0.950 g/mL at 25 °C	[5][6]
Refractive Index	1.455 - 1.462 at 20 °C	[1][2][6]
Flash Point	>100 °C	[1]
Vapor Pressure	0.132 Pa at 25 °C	[5]

Stereoisomerism

The chemical structure of δ -dodecalactone possesses a single stereocenter at the C-6 position (the carbon atom in the ring bonded to both an oxygen and the heptyl group).[7][10] This chirality results in the existence of two non-superimposable mirror-image isomers, or enantiomers: (R)- δ -dodecalactone and (S)- δ -dodecalactone. Commercially available δ -dodecalactone is often a racemic mixture of both enantiomers.[1]

The enantiomers exhibit distinct sensory properties, which is a common phenomenon in chiral flavor and fragrance compounds. This highlights the critical role of stereochemistry in molecular recognition by olfactory receptors.[7]

Caption: Relationship between racemic δ -dodecalactone and its enantiomers.

Table 3: Properties of δ -Dodecalactone Stereoisomers

Stereoisomer	Sensory Profile	Reference
(R)- δ -Dodecalactone	Described as having a more intense, fruity, and peach-like aroma.	[7]
(S)- δ -Dodecalactone	Characterized by a softer, sweeter, and more apricot-like fragrance.	[7]
(+)- δ -Dodecalactone	Possesses a coconut-fruity, buttery aroma. Optical rotation of +35 to +50 degrees.	[11][12]

(Note: The (+) designation typically corresponds to the (R)-enantiomer for this compound, but absolute configuration should be confirmed by analytical data.)

Experimental Protocols

The synthesis of δ -dodecalactone can be achieved through chemical methods or biotechnological routes. The industrial standard often involves the Baeyer-Villiger oxidation of a cyclic ketone precursor.[1][10][13] Biotechnological methods are gaining prominence as they offer stereoselectivity and a "natural" label for the product.[11][14][15]

Chemical Synthesis: Baeyer-Villiger Oxidation

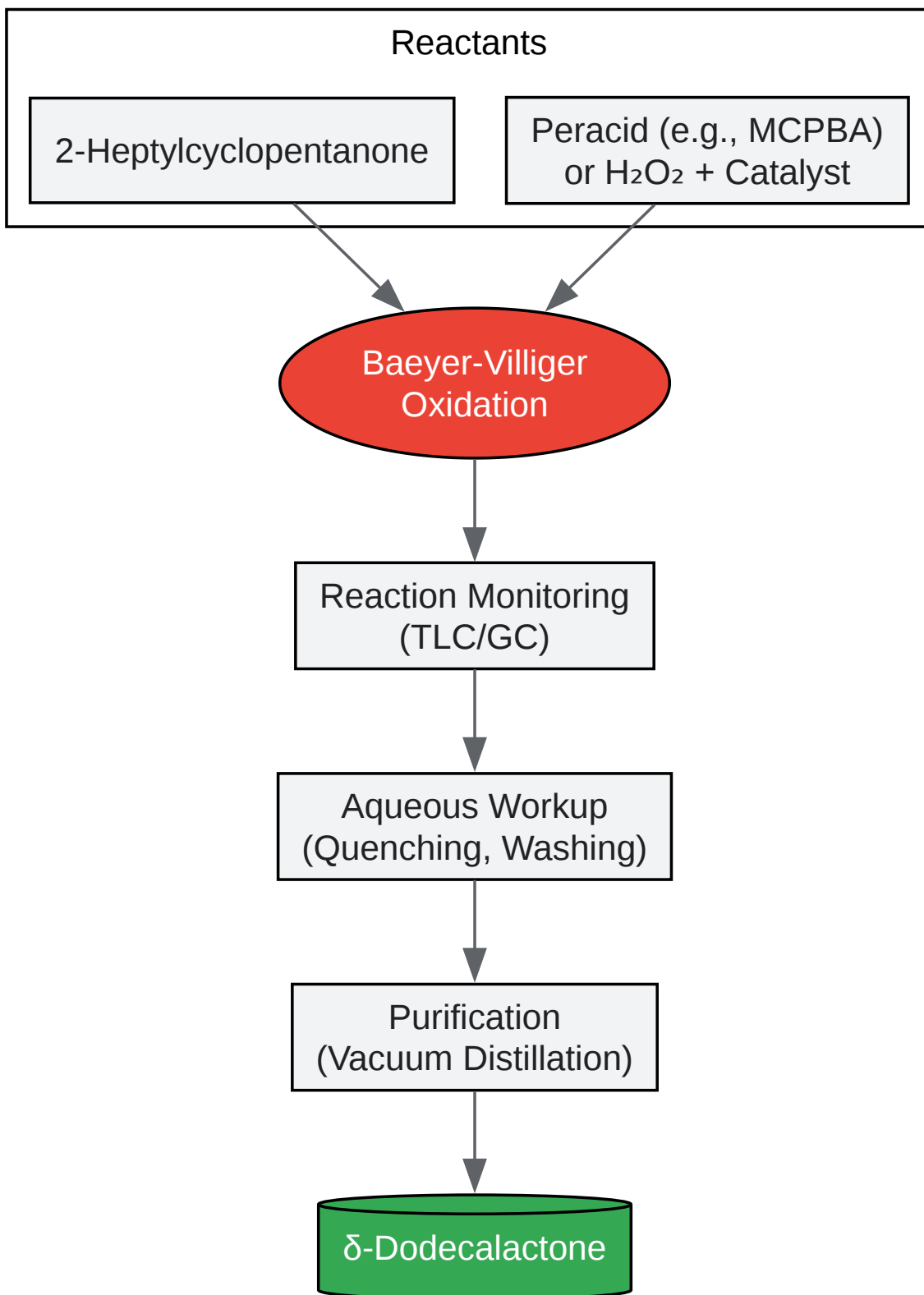
This classic method involves the oxidation of 2-heptylcyclopentanone with a peracid (e.g., m-chloroperbenzoic acid, MCPBA) or hydrogen peroxide with a catalyst, which inserts an oxygen atom into the ring to form the lactone.[1][10][13][16]

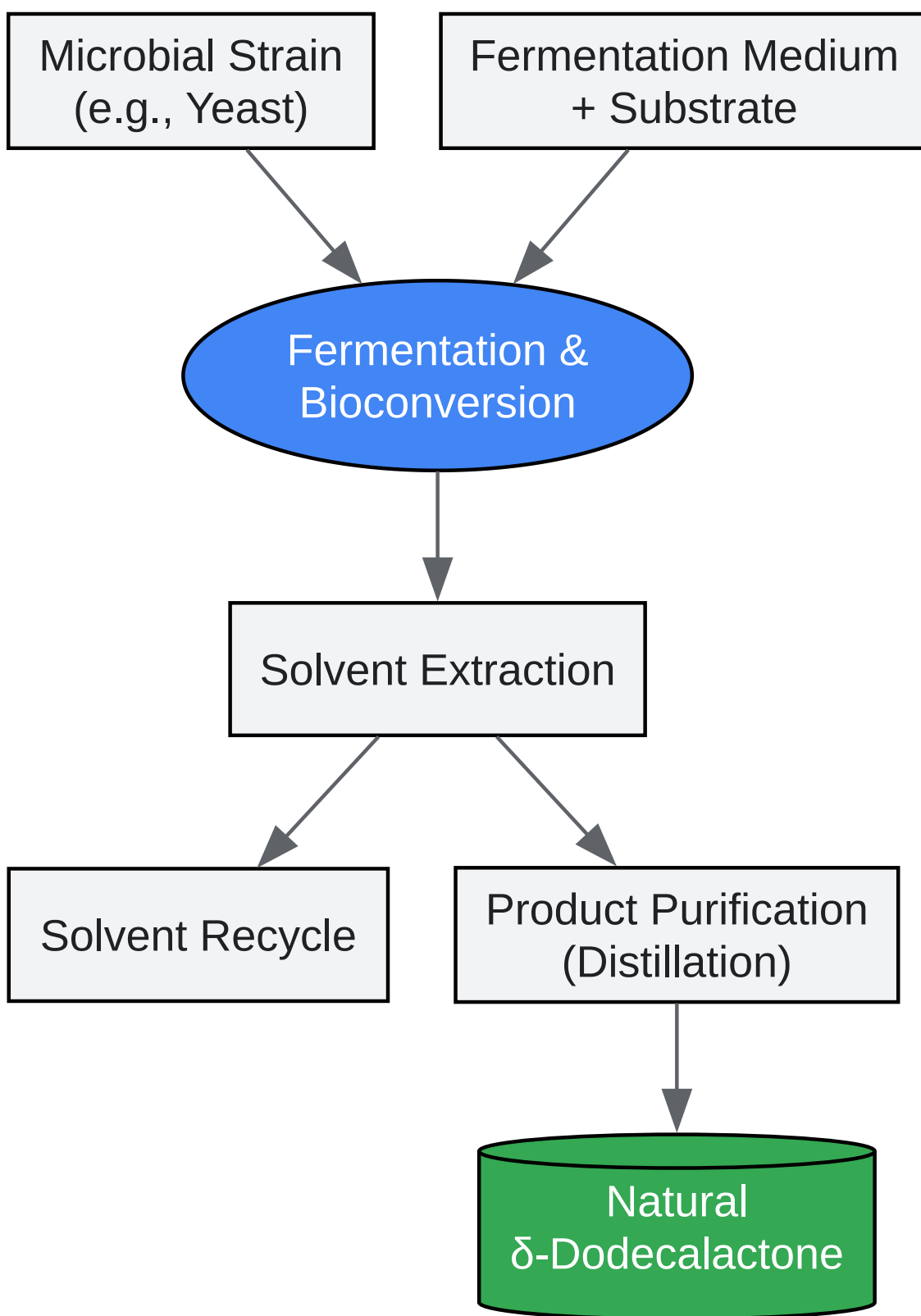
General Methodology:

- Reaction Setup:** A solution of 2-heptylcyclopentanone is prepared in a suitable aprotic solvent (e.g., dichloromethane) in a reaction vessel equipped with a stirrer and temperature control.
- Oxidant Addition:** The oxidizing agent (e.g., peracid) is added portion-wise or dropwise to the ketone solution, maintaining a controlled temperature (typically low, e.g., 0-25 °C) to manage

the exothermic reaction.

- **Reaction Monitoring:** The progress of the reaction is monitored by analytical techniques such as Thin-Layer Chromatography (TLC) or Gas Chromatography (GC) to determine the consumption of the starting material.
- **Workup:** Once the reaction is complete, the mixture is quenched (e.g., with a sodium sulfite solution to destroy excess oxidant). The organic layer is separated, washed sequentially with a basic solution (e.g., sodium bicarbonate) to remove acidic byproducts and then with brine.
- **Purification:** The organic layer is dried over an anhydrous salt (e.g., MgSO_4), filtered, and the solvent is removed under reduced pressure. The crude product is then purified by vacuum distillation to yield high-purity δ -dodecalactone.





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